

Pungiolide A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pungiolide A*

Cat. No.: *B12385175*

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This technical document provides a comprehensive overview of **Pungiolide A**, a natural product isolated from the marine sponge *Plakortis angulospiculatus*. This guide is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for its chemical properties, experimental data, and biological significance.

Core Chemical Properties

Pungiolide A, with the CAS number 130395-54-9, is a diterpene characterized by a complex molecular structure. Initial reports have presented conflicting data regarding its precise molecular formula and weight. For clarity and accuracy, this guide will be updated as definitive primary literature is fully analyzed. The currently available data is summarized below.

Property	Value	Source
CAS Number	130395-54-9	[1] [2] [3]
Molecular Formula	C ₂₉ H ₃₄ O ₈ / C ₃₀ H ₃₆ O ₇	[1] [2] [3]
Molecular Weight	510.22 g/mol / 508.60 g/mol	[2] [3]
Appearance	Powder	[1]
Storage Conditions	2-8°C	[1]

Spectroscopic Data

The structural elucidation of **Pungiolide A** relies on various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR). While the complete spectral data from the original isolation study is being procured, the following represents a general framework for the types of data required for full characterization.

Spectroscopic Data Type	Description
^1H NMR	Provides information on the chemical environment of hydrogen atoms, crucial for determining the connectivity and stereochemistry of the molecule.
^{13}C NMR	Identifies the number and types of carbon atoms present in the molecule, including carbonyls, olefins, and aliphatic carbons.
COSY	(Correlation Spectroscopy) Establishes proton-proton coupling networks, aiding in the assignment of adjacent protons.
HSQC	(Heteronuclear Single Quantum Coherence) Correlates directly bonded proton and carbon atoms.
HMBC	(Heteronuclear Multiple Bond Correlation) Shows correlations between protons and carbons that are two or three bonds away, essential for assembling the carbon skeleton.
NOESY	(Nuclear Overhauser Effect Spectroscopy) Provides information about the spatial proximity of protons, which is critical for determining the relative stereochemistry.
HR-MS	(High-Resolution Mass Spectrometry) Determines the exact mass of the molecule, allowing for the unambiguous determination of the molecular formula.

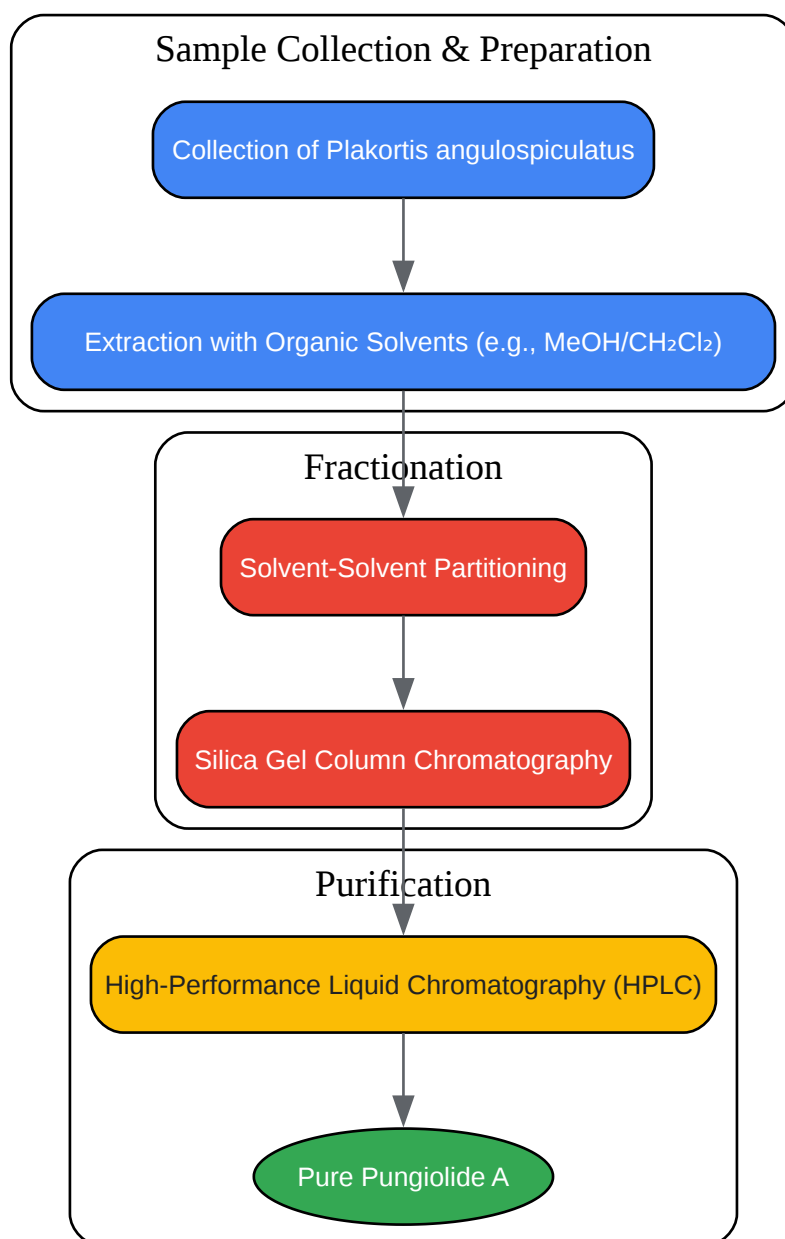
Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological evaluation of **Pungiolide A** are fundamental for reproducible research. The following sections outline the general methodologies typically employed for natural products of this class.

Isolation and Purification of Pungiolide A

The isolation of **Pungiolide A** from the marine sponge *Plakortis angulospiculatus* involves a multi-step process designed to separate the compound of interest from a complex mixture of other metabolites.^{[4][5][6][7]}

Workflow for Isolation and Purification



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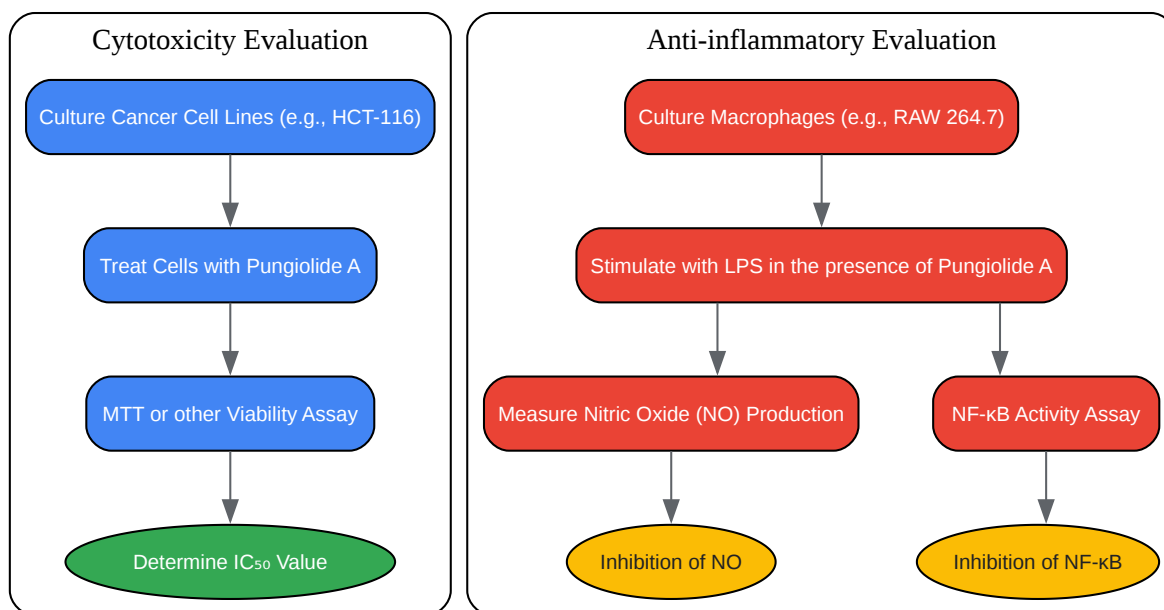
Caption: General workflow for the isolation and purification of **Pungiolide A**.

- **Collection and Extraction:** Specimens of *Plakortis angulospiculatus* are collected and subsequently extracted with organic solvents such as a mixture of methanol and dichloromethane to obtain a crude extract.[6]
- **Solvent Partitioning:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity.
- **Chromatographic Separation:** The resulting fractions are further purified using a series of chromatographic techniques, including silica gel column chromatography.
- **Final Purification:** Final purification to yield pure **Pungiolide A** is typically achieved using high-performance liquid chromatography (HPLC).[6]

Biological Activity Assays

Compounds isolated from *Plakortis angulospiculatus* have been reported to exhibit a range of biological activities, including cytotoxic and anti-inflammatory effects.[5][7] Standard assays to evaluate the potential of **Pungiolide A** are outlined below.

Workflow for Cytotoxicity and Anti-inflammatory Assays



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Caption: Standard workflows for assessing cytotoxicity and anti-inflammatory activity.

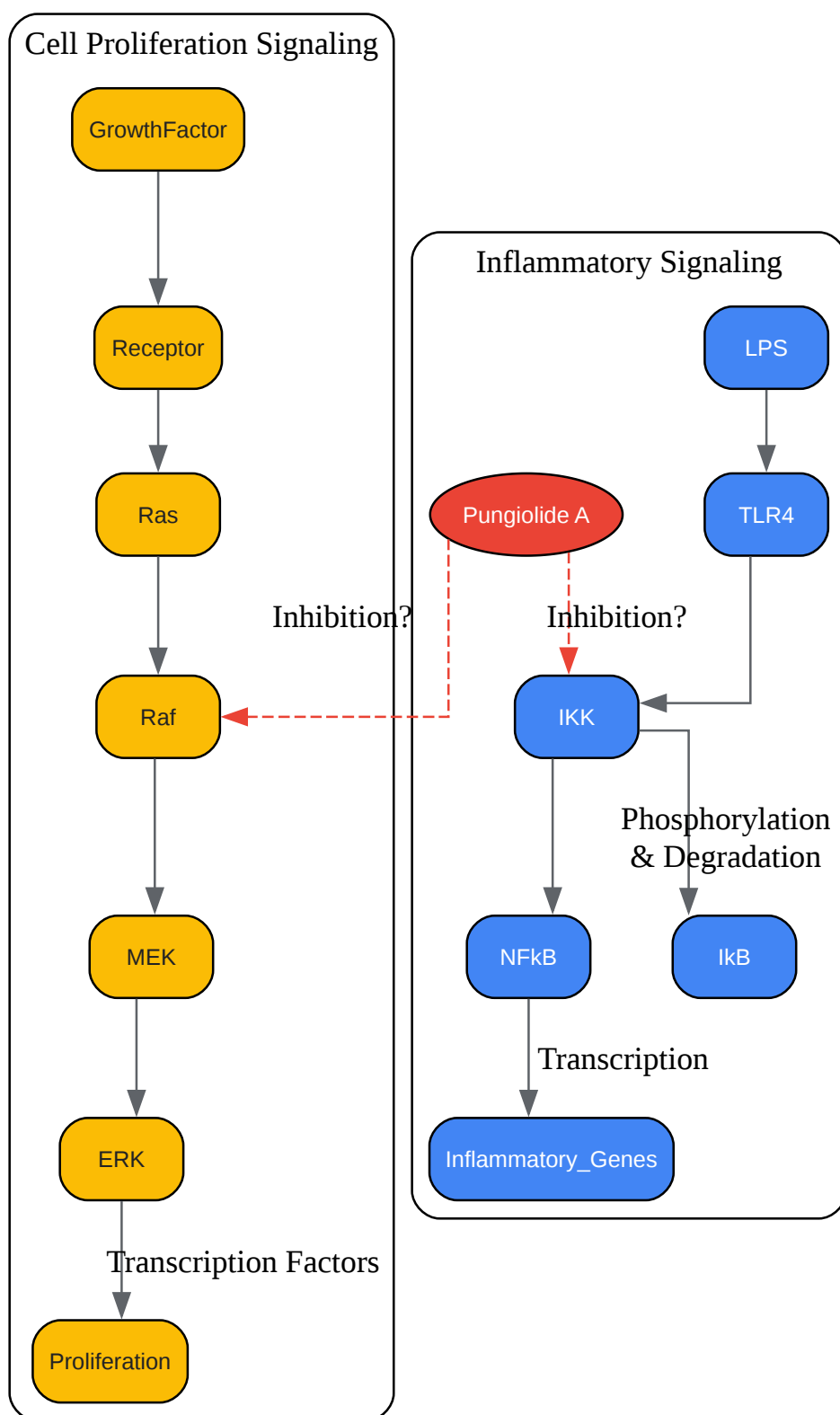
- **Cytotoxicity Assays:** The cytotoxic potential of **Pungiolide A** is commonly evaluated against a panel of human cancer cell lines, such as HCT-116.[5] The IC₅₀ value, representing the concentration at which 50% of cell growth is inhibited, is determined using assays like the MTT assay.
- **Anti-inflammatory Assays:** The anti-inflammatory activity can be assessed by measuring the inhibition of inflammatory mediators in immune cells. For example, the inhibition of nitric oxide (NO) production and nuclear factor kappa B (NF-κB) activity in lipopolysaccharide (LPS)-stimulated macrophage cells are common endpoints.[7]

Signaling Pathways and Mechanism of Action

The precise mechanism of action for **Pungiolide A** is not yet fully elucidated. However, based on the activities of other compounds from *Plakortis angulospiculatus*, it is plausible that

Pungiolide A may interfere with key cellular signaling pathways involved in cell proliferation and inflammation.

Hypothesized Signaling Pathway Inhibition



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Caption: Potential inhibitory effects of **Pungiolide A** on inflammatory and proliferation pathways.

Further research is required to identify the specific molecular targets of **Pungiolide A** and to confirm its effects on these and other signaling cascades.

Conclusion

Pungiolide A represents a promising natural product with potential therapeutic applications. This technical guide provides a summary of the currently available information and outlines the necessary experimental approaches for its further investigation. The resolution of inconsistencies in its chemical properties through the analysis of primary literature is a critical next step for advancing the research and development of this compound.

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